

Technical Characterization of CYPHOS® IL 105: Physical Properties & Experimental Protocols

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Compound of Interest

Compound Name: Trihexyltetradecylphosphonium
dicyanamide

CAS No.: 701921-71-3

Cat. No.: B1255004

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) Date: October 26, 2023 Author: Senior Application Scientist

Executive Summary

CYPHOS® IL 105 (Trihexyl(tetradecyl)phosphonium dicyanamide) represents a critical evolution in phosphonium-based ionic liquids (ILs). While its precursor, CYPHOS IL 101 (Chloride), exhibits high viscosity and semi-solid behavior at room temperature, the anion exchange to dicyanamide (

) yields a room-temperature liquid with significantly reduced viscosity and enhanced transport properties.

This guide provides a rigorous analysis of the physical properties of CYPHOS IL 105, focusing on its application in liquid-liquid extraction (LLE), catalysis, and gas separation. The data

presented here serves to validate experimental design, particularly regarding moisture management and thermal limits.

Molecular Architecture & Synthesis

The utility of CYPHOS IL 105 stems from the asymmetry of its cation and the charge delocalization of its anion.

- Cation:

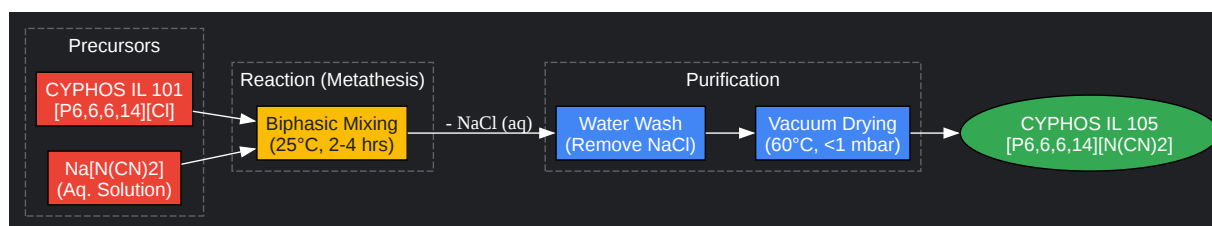
provides steric bulk and hydrophobicity, preventing lattice formation (crystallization) and ensuring immiscibility with aqueous phases.

- Anion:

(Dicyanamide) is a "soft" anion with low charge density, which significantly disrupts ionic packing, resulting in lower viscosity compared to halide equivalents.

Synthesis Pathway (Metathesis)

Researchers often synthesize IL 105 in-house from the commercially available IL 101 to ensure purity. The following diagram outlines the standard aqueous-organic biphasic metathesis route.



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Figure 1: Metathesis synthesis workflow for converting CYPHOS IL 101 to IL 105. Note that thorough washing is critical to remove chloride impurities which can catalyze corrosion in downstream applications.

Thermophysical Profile

The following data represents the baseline physical properties for dry CYPHOS IL 105. Note that "dry" is defined as water content

ppm.

Core Physical Data

Property	Value	Conditions	Relevance
State	Liquid	25°C	Easier handling than IL 101 (Paste).
Density		25°C - 28°C	Lighter than water; facilitates phase separation in extraction.
Viscosity		25°C	Moderate. Drastically lower than IL 101 (~2000+ cP).
Conductivity		24°C	Low, but sufficient for some electrochemical windows (approx 3.2 V).
Water Solubility	Immiscible	25°C	Forms biphasic system; solubility < 1 wt%.
Thermal Stability		Dynamic TGA	Warning: Long-term stability is lower (~150-200°C).

Viscosity & Temperature Dependence

Unlike molecular solvents, the viscosity of IL 105 follows non-Arrhenius behavior, typically fitted by the Vogel-Fulcher-Tammann (VFT) equation.

- Insight: A temperature increase from 25°C to 60°C can reduce viscosity by >60%, significantly improving mass transfer rates in extraction columns.

Hygroscopicity vs. Hydrophobicity

Crucial Distinction: CYPHOS IL 105 is hydrophobic (it will phase separate from liquid water) but hygroscopic (it will absorb atmospheric moisture).

- Impact: Absorbed water acts as a plasticizer, lowering viscosity and density.
- Protocol: Always store under inert gas (Ar/N₂) or in a desiccator.

Experimental Protocols

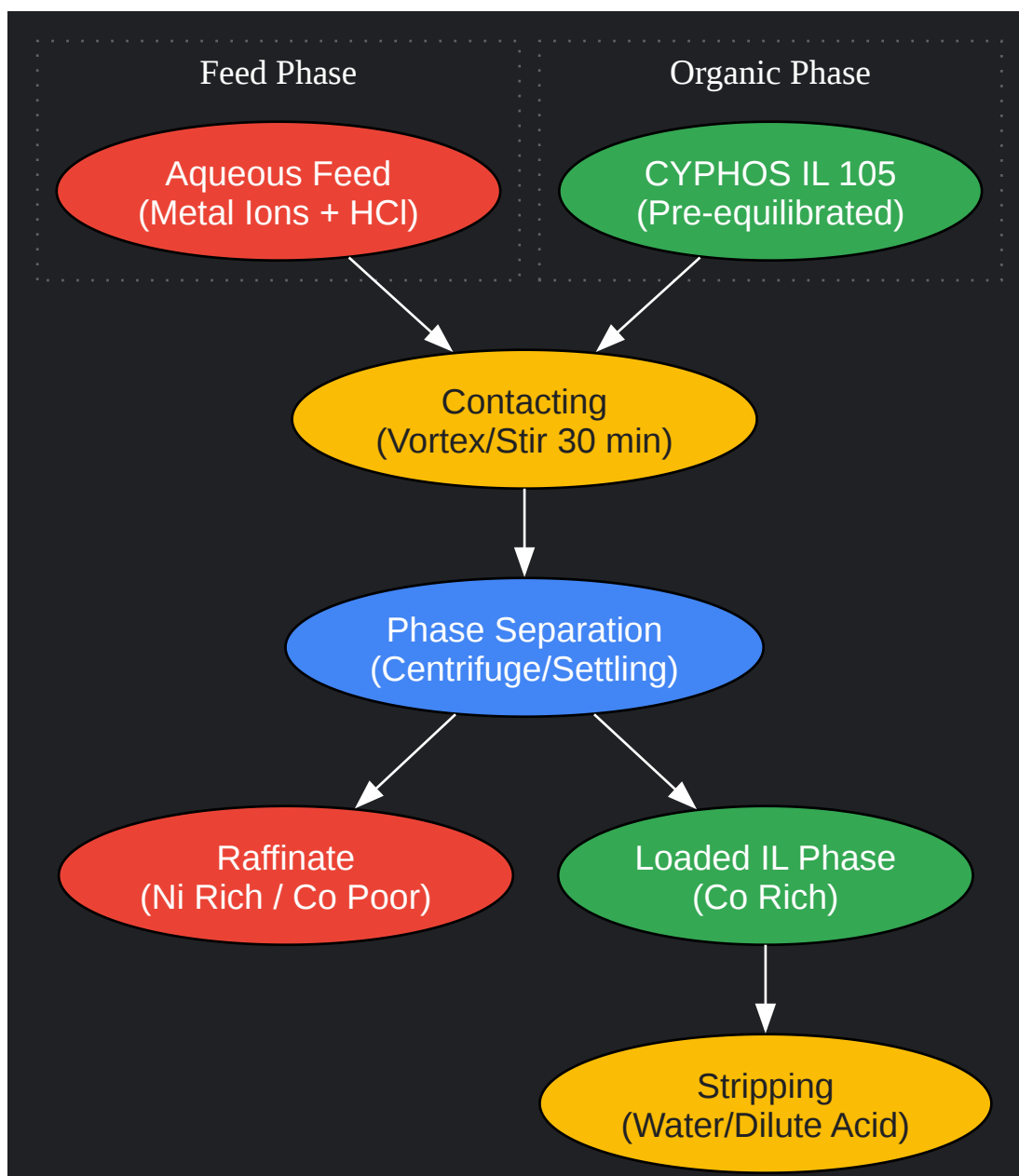
Pre-Experiment Drying Protocol

Water is the primary impurity affecting reproducibility.

- Setup: Rotary evaporator or Schlenk line.
- Parameters: Heat to 60–80°C under high vacuum (< 1 mbar) for 4–6 hours.
- Validation: Perform Karl Fischer (KF) titration. Target water content: < 0.1 wt%.

Liquid-Liquid Extraction (LLE) Workflow

CYPHOS IL 105 is a premier solvent for separating Cobalt (Co) from Nickel (Ni) or extracting rare earth elements.



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Figure 2: General workflow for metal extraction using CYPHOS IL 105. The mechanism is typically anion exchange or solvation of neutral metal-chloro complexes.

Scientific Integrity & Safety

Thermal Stability Warning

While dynamic TGA (heating ramp) suggests stability up to 300°C, static TGA (holding at constant temp) reveals decomposition at lower temperatures over time.

- Recommendation: Do not exceed 150°C for extended periods (hours/days) to prevent degradation of the dicyanamide anion, which can polymerize or release nitrile species.

Corrosion Potential

Although less corrosive than the chloride form (IL 101), the dicyanamide anion can hydrolyze under highly acidic, hot conditions to release ammonia.

- Material Compatibility: Use glass, PTFE, or PEEK. Avoid prolonged contact with mild steel at high temperatures.

References

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